

Application Notes and Protocols for N-Aminophthalimide Protein Labeling

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Compound of Interest

Compound Name: *N*-aminophthalimide

Cat. No.: B158494

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Introduction

N-aminophthalimide is a versatile fluorophore characterized by its environmental sensitivity, making it a powerful tool for probing local changes in polarity within biological systems. Its relatively small size, comparable to the indole side chain of tryptophan, minimizes potential steric hindrance and perturbation of protein structure and function.^[1] The fluorescence emission of **N-aminophthalimide** is highly dependent on the polarity of its microenvironment, often exhibiting a significant blue shift and an increase in quantum yield in less polar settings. This solvatochromic property allows for the study of protein conformational changes, ligand binding events, and localization within cellular membranes.^[1]

This document provides a comprehensive guide to the step-by-step process of labeling proteins with custom-synthesized, reactive **N-aminophthalimide** derivatives. Protocols for both cysteine- and lysine-targeted labeling are presented, along with methods for purification and characterization of the resulting fluorescently-labeled protein conjugates.

Data Presentation

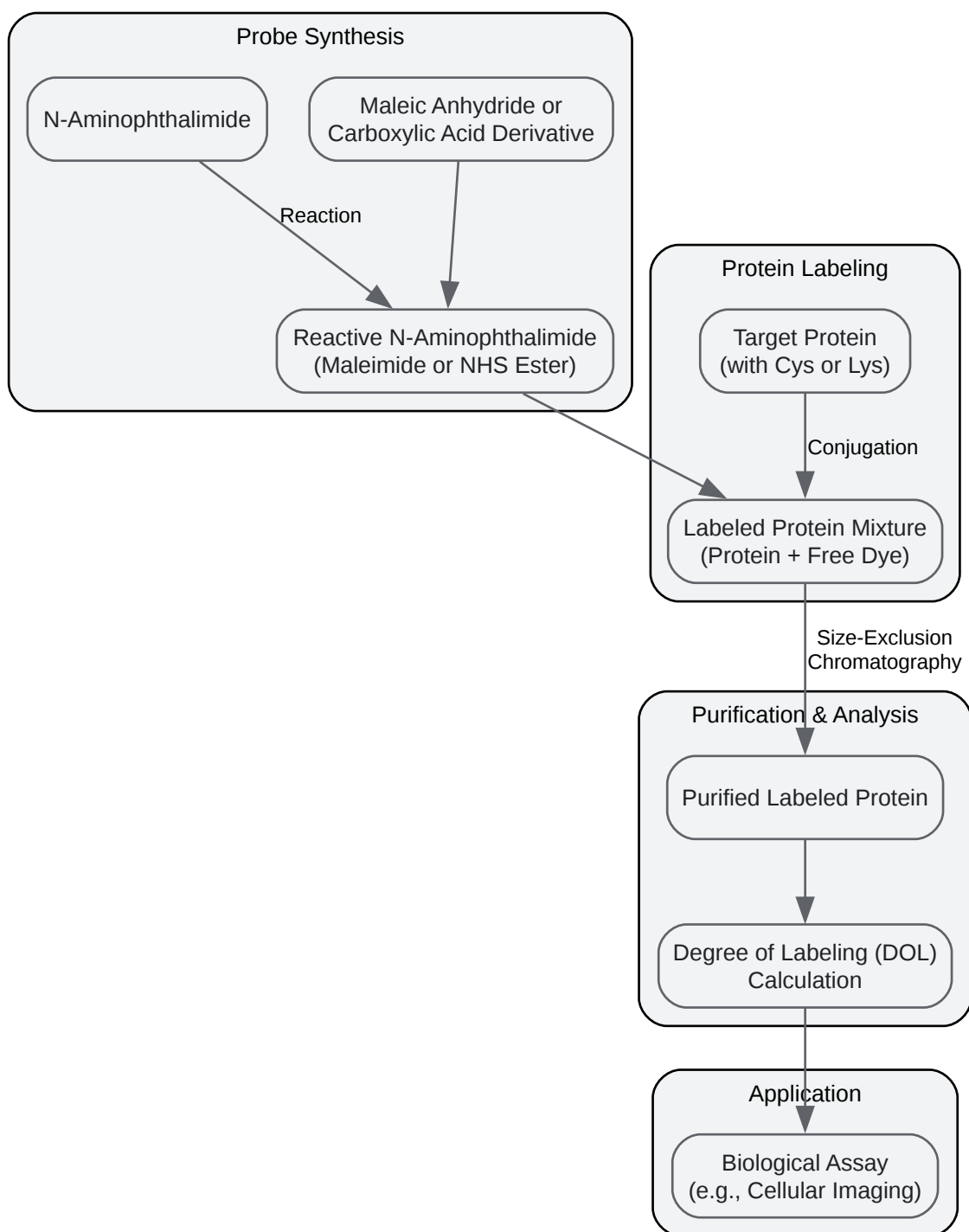
Table 1: Photophysical Properties of 4-Aminophthalimide Derivatives

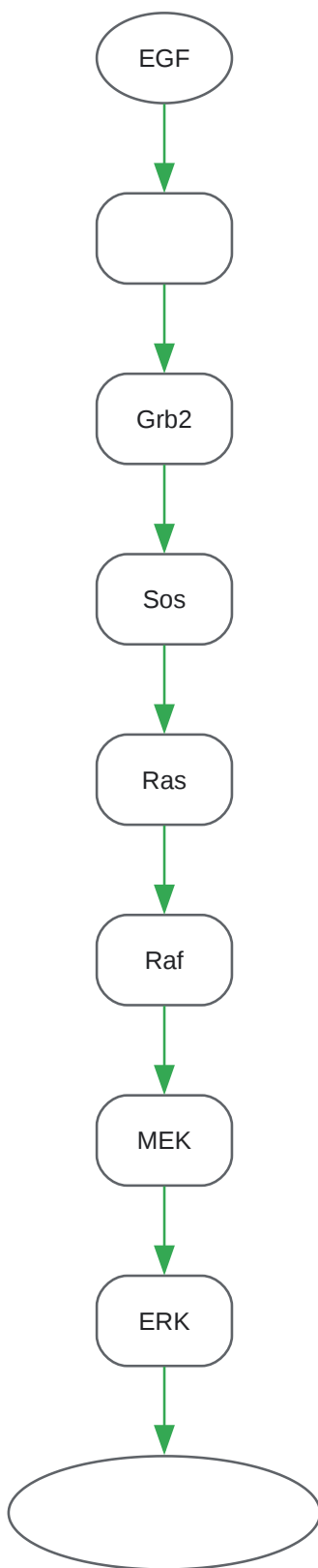
Property	4-Aminophthalimide in Toluene	4-Aminophthalimide in Ethanol	N-Aminophthalimide-Labeled EGFR Peptide in MeOH	N-Aminophthalimide-Labeled EGFR Peptide in Lipid Vesicles
Excitation Max (λ_{ex})	~400 nm	~350-360 nm	~380 nm	~380 nm
Emission Max (λ_{em})	~500 nm	~455-470 nm (blue edge)	~517 nm	~483 nm
Quantum Yield (Φ_F)	~0.75	~0.10	Not Reported	Increased 2.1-fold
Fluorescence Lifetime (τ)	~7 ns	~5.8 ns	Not Reported	Not Reported

Note: The photophysical properties of **N-aminophthalimide** are highly sensitive to the local environment and the specific derivative used. The data presented here are compiled from various sources and should be considered as representative examples.[\[2\]](#)

Mandatory Visualizations

Experimental Workflow for N-Aminophthalimide Protein Labeling





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References

- 1. 4-Aminophthalimide Amino Acids as Small and Environment-Sensitive Fluorescent Probes for Transmembrane Peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BJOC - Synthesis and spectroscopic properties of 4-amino-1,8-naphthalimide derivatives involving the carboxylic group: a new molecular probe for ZnO nanoparticles with unusual fluorescence features [beilstein-journals.org]
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